

# Application Notes: Polyaluminum Chloride (PAC) for Textile Wastewater Treatment

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## Compound of Interest

Compound Name: Aluminum hydroxychloride

Cat. No.: B8809519

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## 1. Introduction

The textile industry is a significant consumer of water and producer of complex, high-volume wastewater.[1] This effluent is characterized by high chemical oxygen demand (COD), biochemical oxygen demand (BOD), total suspended solids (TSS), strong coloration from residual dyes, and fluctuating pH levels.[2] Polyaluminum chloride (PAC) has emerged as a highly effective primary coagulant for treating this wastewater.[3][4] It is an inorganic polymer with the general formula  $[Al_2(OH)_nCl_{6-n}]_m$ , which offers several advantages over traditional coagulants like alum, including effectiveness over a broader pH range, lower dosage requirements, faster floc settling, and reduced sludge production.[2][3][5] These application notes provide a comprehensive overview, experimental protocols, and performance data for the use of PAC in the remediation of textile industry wastewater.

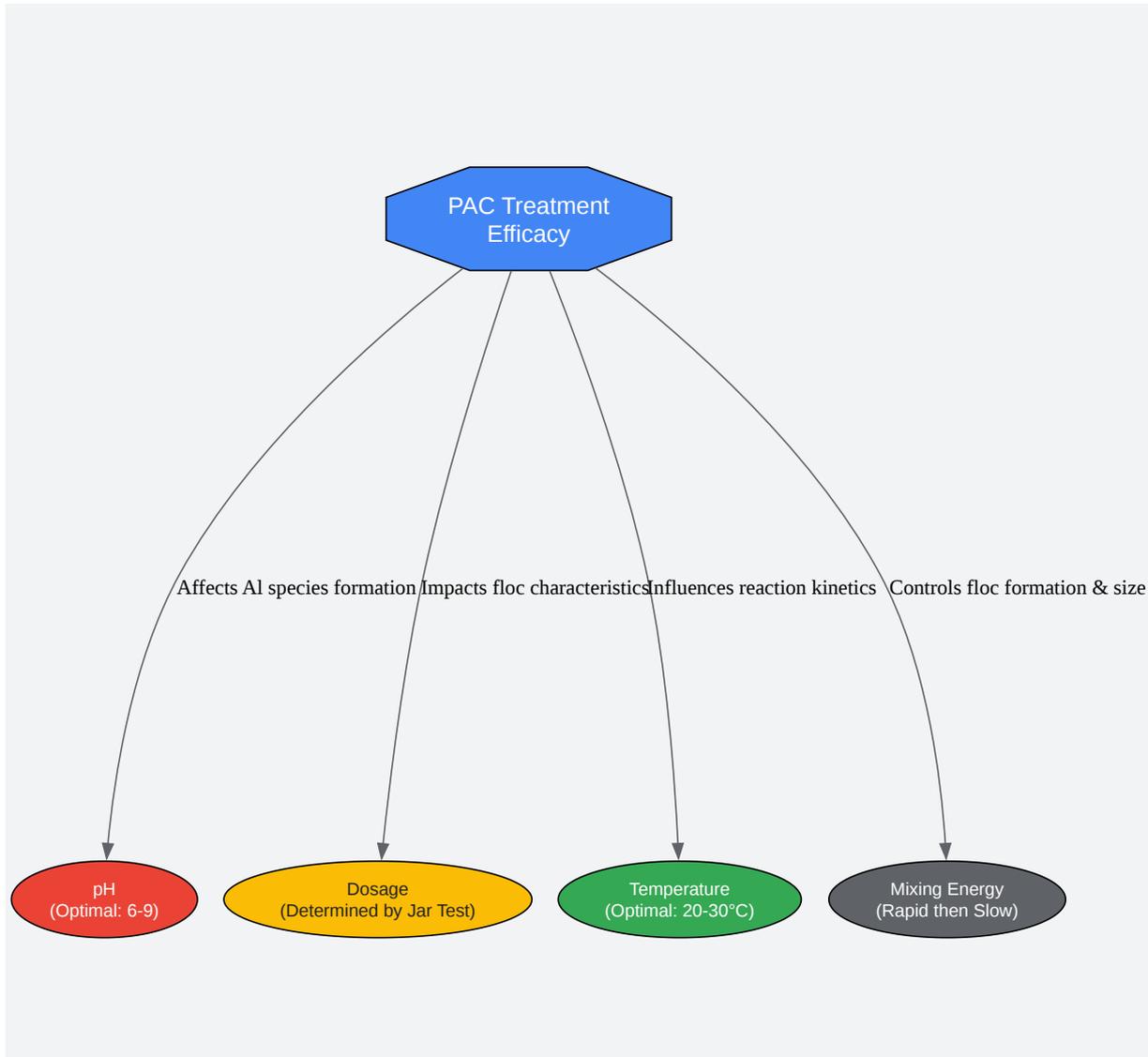
## 2. Mechanism of Action

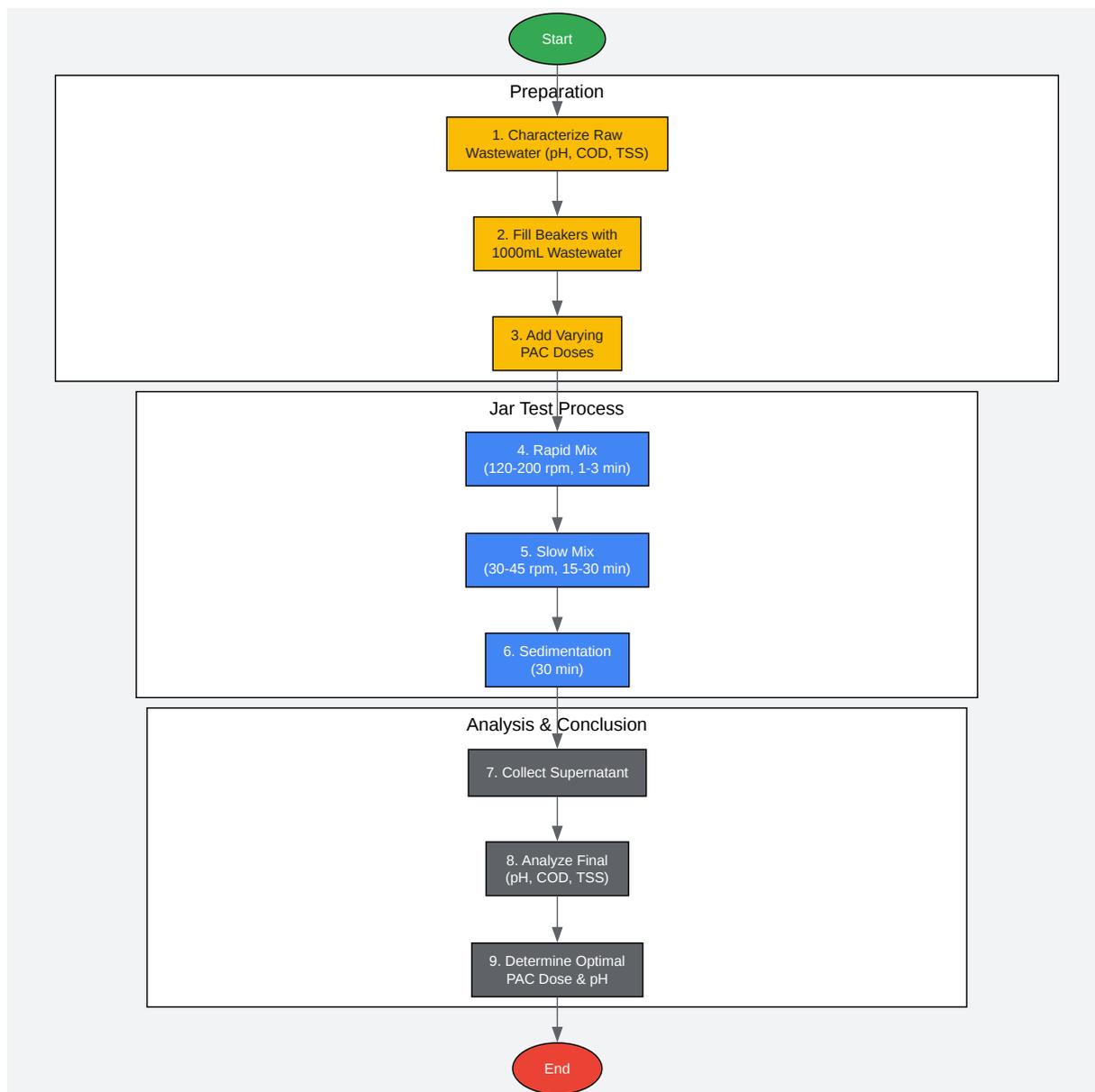
PAC functions as a coagulant by destabilizing colloidal and suspended particles in wastewater, leading to their aggregation and subsequent removal.[6] The primary mechanisms involve:

- **Charge Neutralization:** Upon addition to water, the highly positively charged polynuclear hydroxy-bridged aluminum ions in PAC neutralize the negative surface charges of dye molecules, colloids, and other suspended particles.[7][8] This reduction in electrostatic repulsion allows the particles to approach each other.

- Sweep Flocculation (Enmeshment): At sufficient dosages, PAC hydrolyzes to form amorphous aluminum hydroxide precipitates,  $\text{Al}(\text{OH})_3$ .<sup>[7][9]</sup> These precipitates act as a "sweep" mechanism, physically enmeshing and adsorbing colloidal particles into larger, settleable flocs.<sup>[10]</sup>







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